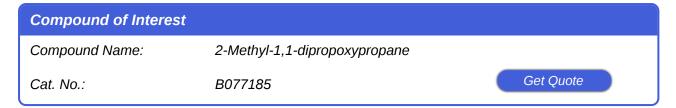


An In-depth Technical Guide to the Physical Properties of Isobutyraldehyde Dipropyl Acetal

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and estimated physical properties of isobutyraldehyde dipropyl acetal, also referred to as **2-methyl-1,1-dipropoxypropane**. Due to the limited availability of experimental data for this specific compound, this document also includes data for analogous compounds to provide a comparative context. Furthermore, detailed experimental protocols for the synthesis of acetals and the measurement of their key physical properties are outlined to support further research and development.

Core Physical Properties

The physical characteristics of isobutyraldehyde dipropyl acetal are crucial for its application in various chemical syntheses and formulations. While experimental data for this specific acetal is not widely published, its fundamental properties can be established, and others can be estimated based on related structures.

Data Presentation: Physical Properties

The following table summarizes the available and estimated quantitative data for isobutyraldehyde di-n-propyl acetal. For comparative purposes, data for the more extensively studied isobutyraldehyde diethyl acetal is also included.



Property	Isobutyraldehyde di-n- propyl Acetal	Isobutyraldehyde diethyl Acetal
IUPAC Name	2-methyl-1,1- dipropoxypropane	1,1-diethoxy-2-methylpropane
CAS Number	13259-75-1	1741-41-9
Molecular Formula	C10H22O2[1][2]	C8H18O2
Molecular Weight	174.28 g/mol [1][2]	146.23 g/mol
Boiling Point	~196.6 °C (Predicted for isomer)[3]	135-138 °C
Density	~0.843 g/cm³ (Predicted for isomer)[3]	0.826-0.832 g/cm³ @ 25 °C
Refractive Index	Not available	1.390-1.396 @ 20 °C
Solubility	Insoluble in water; soluble in organic solvents (Expected)	Soluble in alcohol

Note: The boiling point and density for isobutyraldehyde di-n-propyl acetal are predicted values for its isomer, 2-methyl-1,3-dipropoxypropane, as direct experimental data is not readily available.

Experimental Protocols

Detailed methodologies are essential for the accurate synthesis and characterization of isobutyraldehyde dipropyl acetal. The following sections provide established protocols for its synthesis and the determination of its primary physical properties.

Synthesis of Isobutyraldehyde di-n-propyl Acetal

This protocol describes a general acid-catalyzed acetalization reaction.

Materials:

Isobutyraldehyde



- n-Propanol
- Anhydrous acid catalyst (e.g., p-toluenesulfonic acid, anhydrous HCl)
- Anhydrous sodium carbonate or other suitable base for neutralization
- Anhydrous magnesium sulfate or sodium sulfate for drying
- · Round-bottom flask
- Dean-Stark apparatus or soxhlet extractor with drying agent
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, combine isobutyraldehyde (1 molar equivalent) and an excess of n-propanol (2.5-3 molar equivalents).
- Catalyst Addition: Add a catalytic amount of the acid catalyst (e.g., 0.1-0.5 mol%) to the mixture.
- Water Removal: Attach a Dean-Stark apparatus filled with n-propanol to the flask to facilitate the removal of water as it is formed during the reaction.
- Reflux: Heat the mixture to reflux. The reaction progress can be monitored by observing the amount of water collected in the Dean-Stark trap.
- Neutralization: Once the theoretical amount of water has been collected, cool the reaction
 mixture to room temperature. Neutralize the acid catalyst by washing the mixture with a
 saturated aqueous solution of sodium carbonate.
- Extraction and Washing: Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with saturated sodium carbonate solution and then with brine.



- Drying: Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Filter to remove the drying agent and purify the crude product by fractional distillation under atmospheric or reduced pressure to obtain pure isobutyraldehyde di-npropyl acetal.

Measurement of Physical Properties

- 1. Boiling Point Determination (Micro-reflux method):
- Place approximately 0.5 mL of the purified acetal into a small test tube with a magnetic stir bar.
- Position the test tube in a heating block on a hot plate stirrer.
- Suspend a thermometer with the bulb approximately 1 cm above the liquid surface.
- Gently heat the sample while stirring until it boils and a ring of condensing vapor is observed on the test tube walls, level with the thermometer bulb.
- The stable temperature reading on the thermometer at this point is the boiling point.
- 2. Density Measurement:
- Accurately weigh a clean, dry pycnometer (specific gravity bottle) of a known volume.
- Fill the pycnometer with the purified acetal, ensuring no air bubbles are present, and stopper it.
- Bring the pycnometer and its contents to a constant temperature (e.g., 20°C or 25°C) in a water bath.
- Remove any excess liquid that has expanded and re-weigh the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.
- 3. Refractive Index Measurement (Abbe Refractometer):

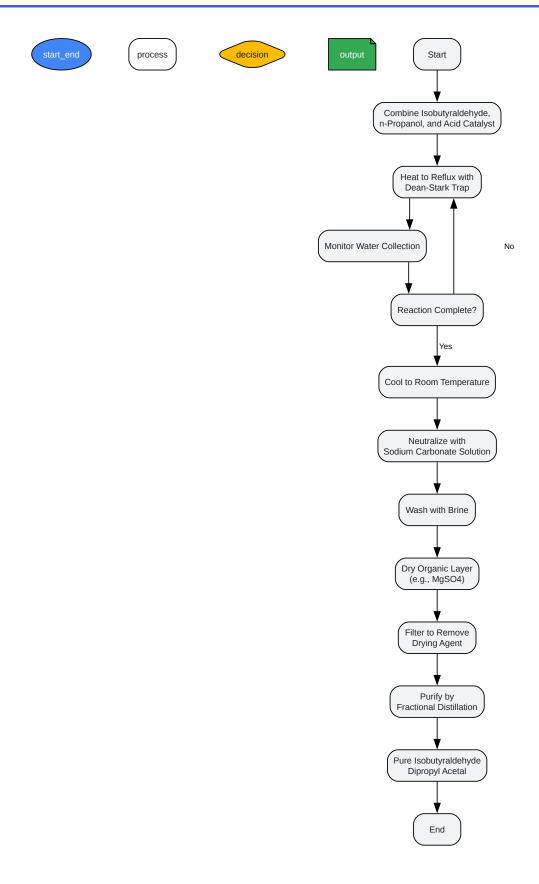


- Ensure the prisms of the Abbe refractometer are clean and dry.
- Place a few drops of the purified acetal onto the surface of the measuring prism.
- Close the prism assembly and turn on the light source.
- Adjust the instrument to bring the borderline between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale. Record the temperature at which the measurement is taken.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis and purification of isobutyraldehyde dipropyl acetal.





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Caption: Synthesis and Purification Workflow.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties
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